

3-Dodecylthiophene CAS number and safety data

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Compound of Interest

Compound Name: 3-Dodecylthiophene

Cat. No.: B052683

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An In-depth Technical Guide to **3-Dodecylthiophene**: CAS Number and Safety Data

For researchers, scientists, and drug development professionals, understanding the chemical properties and safety profile of **3-Dodecylthiophene** is paramount for its effective and safe application in the laboratory. This guide provides a comprehensive overview of its identification, physicochemical properties, safety and handling protocols, and a summarized synthesis method.

Chemical Identification

The Chemical Abstracts Service (CAS) number for **3-Dodecylthiophene** is 104934-52-3.^{[1][2][3][4]}

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Dodecylthiophene**.

| Property | Value | Source(s) |
|-------------------------|--|--------------|
| Molecular Formula | C16H28S | [1][2][4] |
| Molecular Weight | 252.46 g/mol | [1][2][4] |
| Appearance | Colorless to light yellow clear liquid | [1][2][4] |
| Density | 0.902 g/mL at 25 °C | [1][4][5][6] |
| Melting Point | -0.15°C (estimate) | [1][3][4] |
| Boiling Point | 290 °C (lit.) | [1][4][5] |
| 175 °C at 1.8 mmHg | [2] | |
| Flash Point | >230 °F (>110 °C) | [1][4] |
| >113.00 °C (closed cup) | [3] | |
| Vapor Pressure | 0.000276 mmHg at 25°C | [1] |
| Refractive Index | n20/D 1.488 (lit.) | [1][4][5] |
| n20/D 1.49 | [2] | |

Safety and Hazard Information

While the toxicological properties of **3-Dodecylthiophene** have not been fully investigated, some hazard information is available.[7] It may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause irritation to the eyes, skin, and respiratory tract.[7]

| Hazard Information | Details | Source(s) |
|---|---|-----------|
| GHS Hazard Statements | H315: Causes skin irritation | [4] |
| H319: Causes serious eye irritation | [4] | |
| H335: May cause respiratory irritation | [4] | |
| GHS Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray | [3][4] |
| P264: Wash skin thoroughly after handling | [3] | |
| P280: Wear protective gloves/protective clothing/eye protection/face protection | [3] | |
| P302+P352: IF ON SKIN: Wash with plenty of water | [3] | |
| P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing | [3][4] | |
| WGK (Water Hazard Class) Germany | 3 (highly hazardous to water) | [1] |

Experimental Protocols

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **3-Dodecylthiophene** and ensure laboratory safety.

- Handling: Use in a well-ventilated area.[3][7] Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[6] Avoid contact with skin and eyes and avoid breathing vapors or mist.[7] Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated place.[3] The recommended storage temperature is between 2-8°C.[1][2][4][5] Keep the container tightly closed.[3]

First Aid Measures

In case of exposure, follow these first aid guidelines:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[8]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if symptoms occur.[8]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

Accidental Release Measures

In the event of a spill:

- Ensure adequate ventilation.
- Avoid breathing vapors, mist, or gas.[3]
- Prevent the product from entering drains.[3]
- Contain and collect the spillage using suitable, closed containers for disposal.[3]

Synthesis Protocol Outline

A general method for the synthesis of **3-Dodecylthiophene** involves a Kumada coupling reaction.[1] The process begins with the formation of a Grignard reagent from 1-bromododecane and magnesium in anhydrous tetrahydrofuran (THF).[1] This is followed by the

cross-coupling with 3-bromothiophene using a nickel catalyst, such as [1,3-Bis(diphenylphosphino)propane]dichloronickel(II) (Ni(dppp)Cl_2).^[1] The reaction is typically stirred overnight at room temperature and then quenched.^[1] The final product is purified through extraction and column chromatography.^[1]

Visualizations

Synthesis Workflow

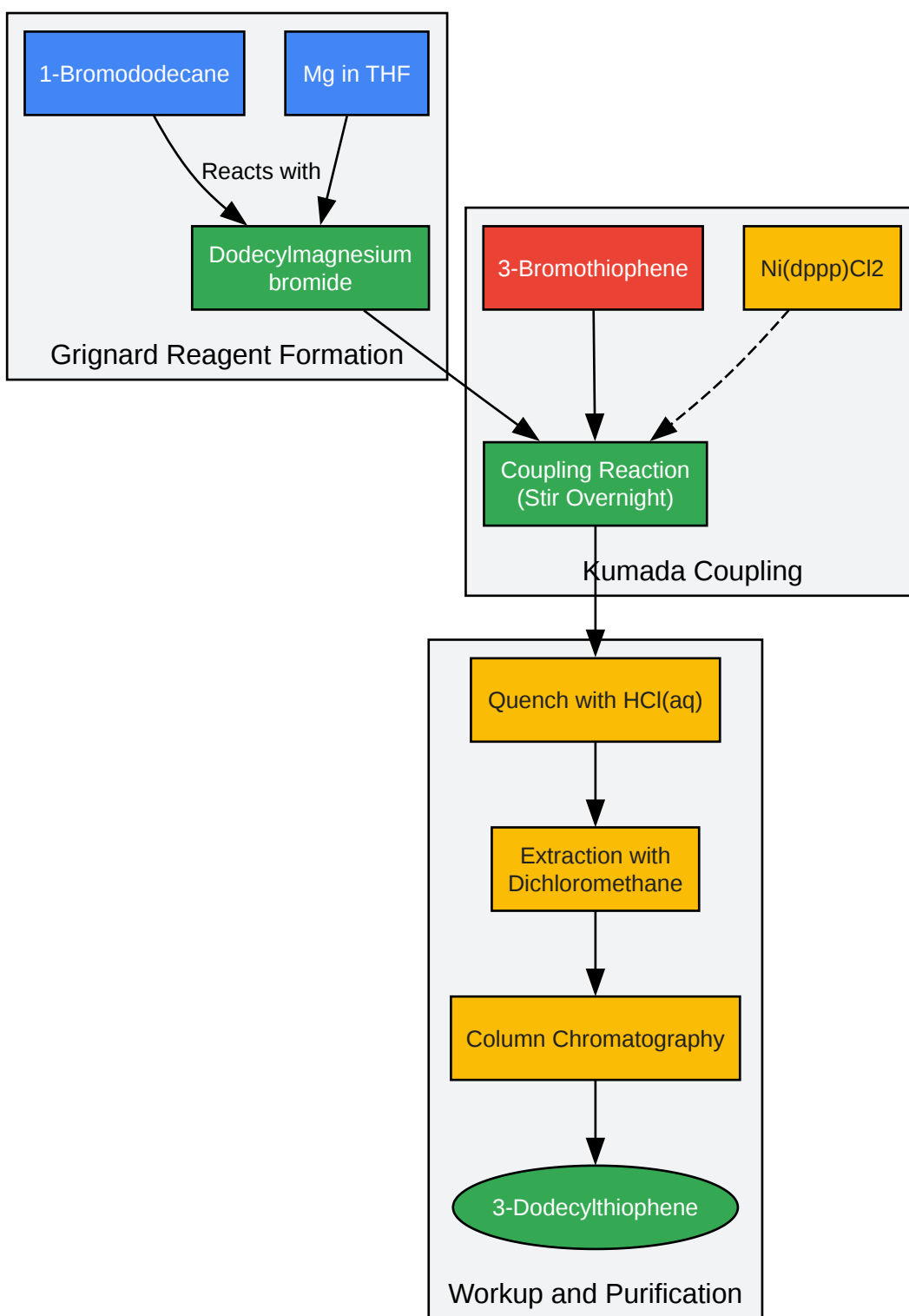


Figure 1: Synthesis Workflow for 3-Dodecylthiophene

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Caption: Synthesis Workflow for **3-Dodecylthiophene**

Laboratory Safety Protocol

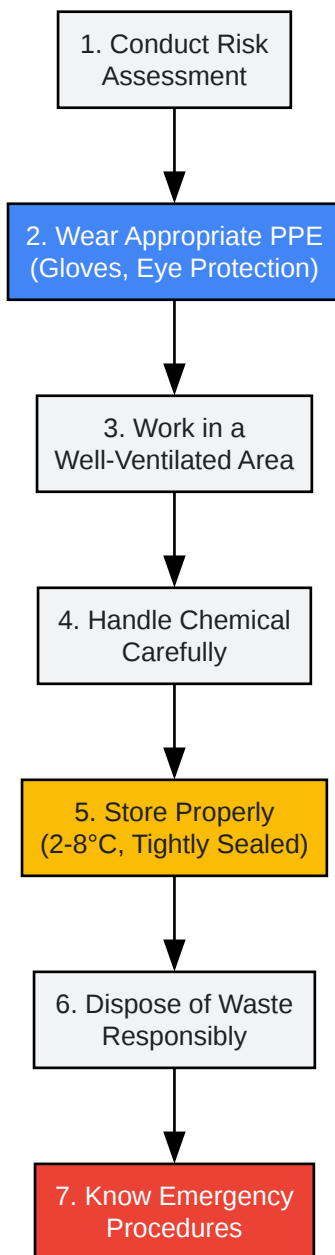


Figure 2: General Laboratory Safety Protocol

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References

- 1. chembk.com [chembk.com]
- 2. chemimpex.com [chemimpex.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 3-DODECYLTHIOPHENE | 104934-52-3 [chemicalbook.com]
- 5. 3-十二烷基噻吩 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3-Dodecylthiophene 97 104934-52-3 [sigmaaldrich.com]
- 7. uwaterloo.ca [uwaterloo.ca]
- 8. fishersci.com [fishersci.com]
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